

Characterization of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl 3-acetylpyrrolidine-1-carboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate, a key chiral building block in organic synthesis. This document outlines its physicochemical properties, spectroscopic data, and a detailed experimental protocol for its synthesis and purification.

Core Data Summary

The following tables summarize the key quantitative data for (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate, facilitating its identification and use in research and development.

Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₉ NO ₃
Molecular Weight	213.27 g/mol [1]
CAS Number	91550-08-2[1]
Appearance	White to off-white solid[1]
Melting Point	46-49 °C[1]

Table 2: Spectroscopic Data

Technique	Data
¹ H NMR	Data not available in search results.
¹³ C NMR	Data not available in search results.
IR Spectroscopy	Data not available in search results.
Mass Spectrometry	Data not available in search results.

Note: While the existence of spectroscopic data is indicated in databases such as PubChem, specific peak data was not accessible in the conducted search.

Experimental Protocols

Synthesis of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate

A common synthetic route to (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate involves the reaction of a Weinreb amide precursor with a Grignard reagent.

Materials:

- (S)-tert-butyl 2-(methoxy(methyl)carbamoyl)pyrrolidine-1-carboxylate
- Methylmagnesium bromide (Grignard reagent)

- Dry solvent (e.g., Tetrahydrofuran)
- Saturated aqueous ammonium chloride solution
- Ethyl acetate
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate/hexane mixture (1:1)

Procedure:

- Dissolve (S)-tert-butyl 2-(methoxy(methyl)carbamoyl)pyrrolidine-1-carboxylate in a suitable dry solvent under a nitrogen atmosphere.
- Cool the reaction mixture to -78 °C.
- Slowly add methylmagnesium bromide Grignard reagent to the cooled solution, maintaining the temperature at -78 °C.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and stir for 1 hour.
- Cool the mixture back to -78 °C and quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the product with ethyl acetate.
- Combine the organic phases and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, eluting with a 1:1 mixture of ethyl acetate and hexane, to yield the pure (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate.

[1]

Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve 5-25 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3).
- **Analysis:** Transfer the solution to an NMR tube. Acquire ^1H and ^{13}C NMR spectra using a standard NMR spectrometer.

Infrared (IR) Spectroscopy:

- **Sample Preparation:** Prepare a thin film of the solid sample on a salt plate (e.g., NaCl or KBr) by dissolving a small amount of the compound in a volatile solvent, applying the solution to the plate, and allowing the solvent to evaporate.
- **Analysis:** Place the salt plate in the sample holder of an FT-IR spectrometer and acquire the spectrum.

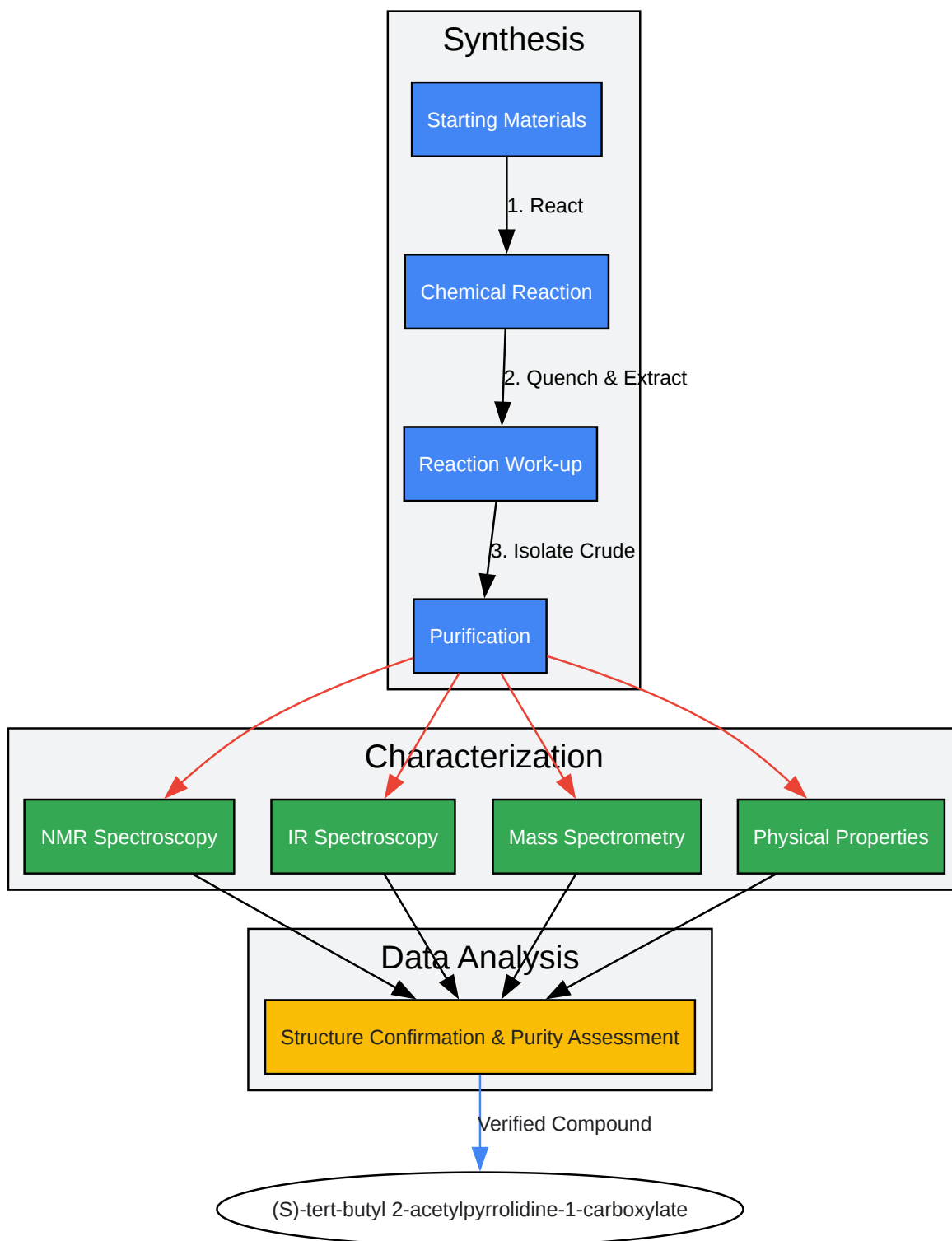
Mass Spectrometry (MS):

- **Sample Preparation:** Prepare a dilute solution of the compound in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Analysis:** Introduce the sample into the mass spectrometer. The choice of ionization technique (e.g., Electrospray Ionization - ESI) will depend on the instrument and the nature of the analyte.

Visualizing the Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate.

General Workflow for Synthesis and Characterization

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Caption: Synthesis and Characterization Workflow.

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References

- 1. (S)-1-Boc-2-acetyl-pyrrolidine | 91550-08-2 [chemicalbook.com]
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